

# Personal protective equipment for handling Diethyl (thiophen-2-ylmethyl)phosphonate

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## Compound of Interest

Compound Name:	Diethyl (thiophen-2-ylmethyl)phosphonate
Cat. No.:	B1334679

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## Essential Safety and Handling Guide for Diethyl (thiophen-2-ylmethyl)phosphonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **Diethyl (thiophen-2-ylmethyl)phosphonate** (CAS No: 2026-42-8). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

## Chemical and Physical Properties

A summary of the key quantitative data for **Diethyl (thiophen-2-ylmethyl)phosphonate** is presented below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>15</sub> O <sub>3</sub> PS[1]
Molecular Weight	234.25 g/mol [1]
Appearance	Colorless to slightly yellow clear liquid[1]
Purity	≥ 98% (GC)[1]
Density	1.18 g/cm <sup>3</sup> [1]
Boiling Point	325 °C[1]
Refractive Index	n <sub>20D</sub> 1.52[1]
Storage Temperature	2 - 8 °C[1]

## Hazard Identification and Precautionary Statements

This chemical is considered hazardous. The following are the primary hazard and precautionary statements:

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.[2]
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

## Operational Plan: Safe Handling Procedures

Strict adherence to the following step-by-step procedures is mandatory when handling **Diethyl (thiophen-2-ylmethyl)phosphonate**.

## Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[3] A certified chemical fume hood is required for all operations that may generate vapors, mists, or aerosols.
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4][5]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times to prevent skin and eye contact.[3] Inappropriate PPE use is a major factor in exposure to organophosphates.[6]

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory.[7] Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene).[8] Inspect gloves for any signs of degradation or puncture before each use.
  - Lab Coat: A flame-resistant lab coat or chemical-resistant apron must be worn.[3][8]
  - Clothing: Wear long pants and closed-toe shoes.[9]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a respirator with an appropriate organic vapor cartridge should be used.[3][10]

## Handling and Storage

- General Handling: Avoid all personal contact, including inhalation.[11] Do not eat, drink, or smoke in the laboratory.[12] Wash hands thoroughly after handling, even if gloves were worn.[9]

- Storage: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.<sup>[3]</sup> Keep the container tightly closed and store in its original, clearly labeled container.<sup>[3]</sup> Store away from incompatible materials such as strong oxidizing agents.<sup>[5]</sup> The recommended storage temperature is between 2 - 8 °C.<sup>[1]</sup>

## Disposal Plan: Waste Management and Spill Response

Proper disposal is crucial to prevent environmental contamination and health risks.<sup>[3]</sup>

### Waste Disposal

- Regulations: All chemical waste must be handled in accordance with local, state, and federal regulations.<sup>[11]</sup>
- Procedure:
  - Collect all waste containing **Diethyl (thiophen-2-ylmethyl)phosphonate** in a designated, properly labeled, and sealed hazardous waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
  - Arrange for disposal through a licensed hazardous waste contractor.<sup>[8]</sup> Do not pour down the drain or dispose of in regular trash.<sup>[3]</sup>

### Spill Response

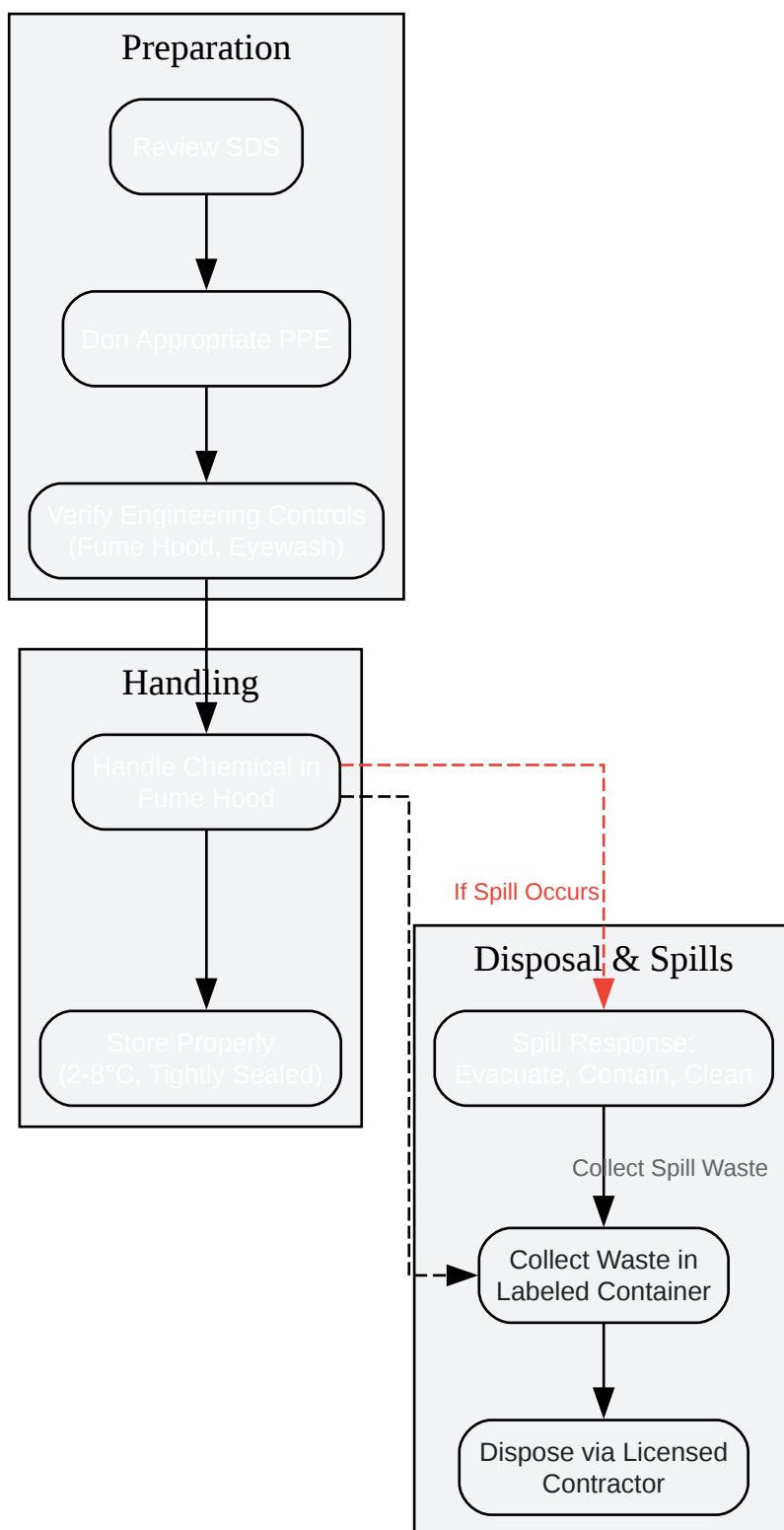
In the event of a spill, follow these procedures immediately:

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.<sup>[12]</sup>
- Ventilate: Ensure the area is well-ventilated.
- Containment: For minor spills, contain the spill using an inert absorbent material such as sand, vermiculite, or clay.<sup>[3][4]</sup>
- Cleanup:

- Wearing appropriate PPE, carefully collect the absorbed material using non-sparking tools.
- Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[8]
- Decontamination: Thoroughly clean the affected area.[3]
- Major Spills: For large spills, evacuate the area and contact your institution's EHS office or emergency response team immediately.[8][11]

## Workflow for Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **Diethyl (thiophen-2-ylmethyl)phosphonate**.

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Caption: Workflow for safe handling and disposal.

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